

A Technical Guide to the Biological Activities of Oblongifolin C and Lanatoside C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lancifolin C*

Cat. No.: *B565805*

[Get Quote](#)

Introduction

Initial searches for "**Lancifolin C**" did not yield specific results for a compound with this name. It is highly probable that this is a typographical variation of either Oblongifolin C or Lanatoside C, both of which are natural compounds with significant and well-documented biological activities. This guide provides a comprehensive overview of the known biological activities of both compounds, tailored for researchers, scientists, and drug development professionals.

Oblongifolin C: A Potent Anticancer Agent

Oblongifolin C (OC) is a polycyclic polyprenylated acylphloroglucinol (PPAP) isolated from the plant *Garcinia yunnanensis*. It has been identified as a potent inducer of apoptosis in various cancer cell lines.

Anticancer Activity

Oblongifolin C exhibits a broad spectrum of anticancer activity. Studies have shown that it can induce apoptosis and inhibit tumor growth both in vitro and in vivo.^{[1][2][3][4]} A key finding is that its efficacy is not significantly affected by the overexpression of HER2 or P-glycoprotein, which are common mechanisms of resistance to conventional chemotherapy drugs.^{[1][4]}

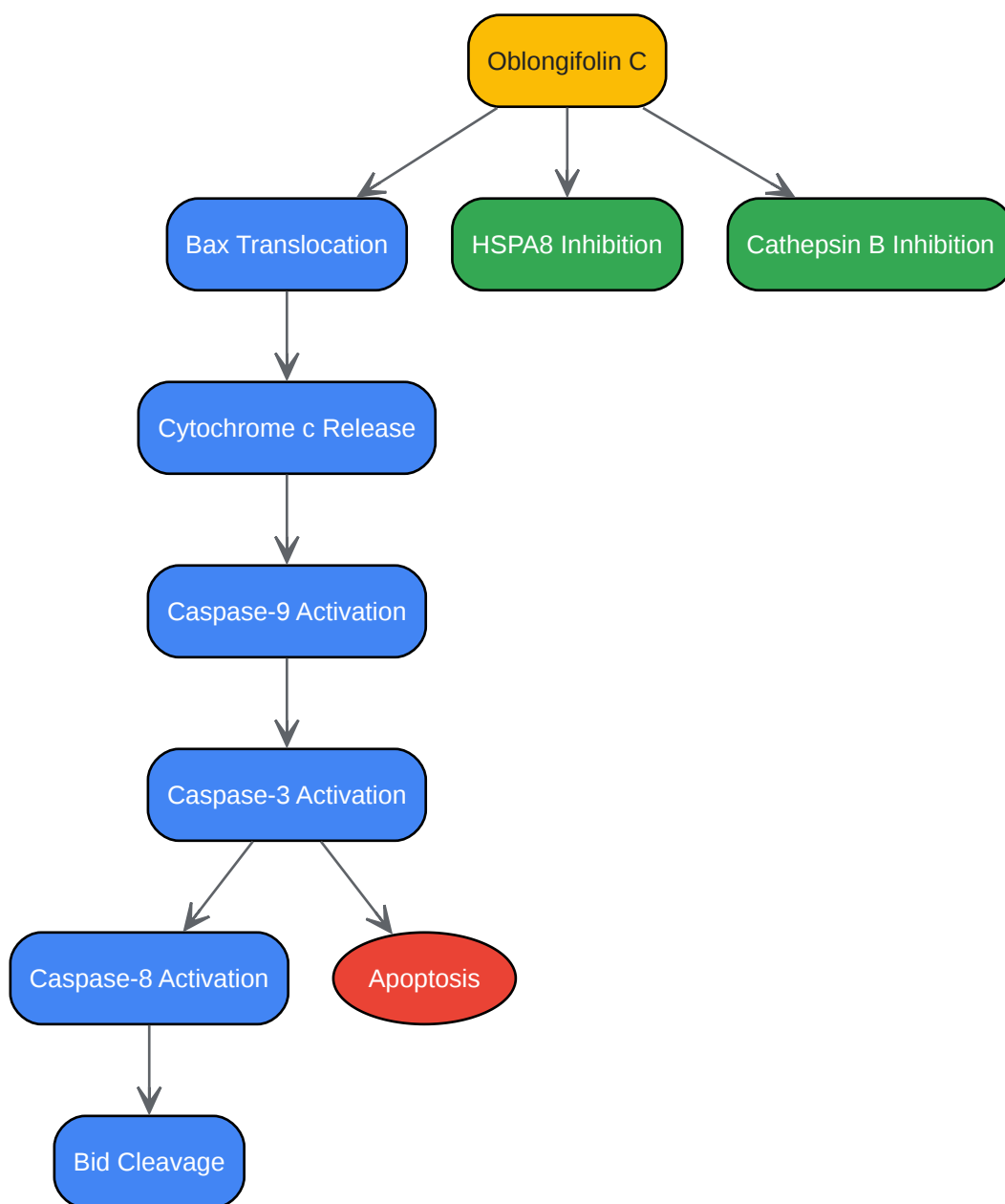
Quantitative Data for Oblongifolin C Activity

Cell Line	Cancer Type	IC50 Value (μM)	Reference Compound	IC50 Value (μM)	Reference
HeLa	Cervical Cancer	~1.5	Etoposide	>100	[1] [4]
MCF-7/HER2	Breast Cancer (HER2+)	~2.0	Etoposide	>100	[1]
KB/VCR	Oral Epidermoid Carcinoma (P-gp+)	~2.5	Vinblastine	>1.0	[1]
Pancreatic Cancer Cells	Pancreatic Cancer	Not specified	-	-	[2]

Mechanism of Action

Oblongifolin C induces a caspase-dependent apoptosis pathway.[\[1\]](#)[\[2\]](#)[\[3\]](#) The process is initiated by the translocation of the Bax protein, leading to the release of cytochrome c from the mitochondria.[\[1\]](#)[\[2\]](#) This triggers a cascade of caspase activation, including caspase-3 and caspase-8, ultimately resulting in DNA fragmentation and cell death.[\[1\]](#)[\[2\]](#) Furthermore, Oblongifolin C has been shown to inhibit HSPA8 and cathepsin B, which are involved in cancer cell survival and progression.[\[2\]](#)[\[3\]](#) It also downregulates Src in pancreatic cancer cells, leading to G0/G1 cell cycle arrest and apoptosis.[\[2\]](#)

Signaling Pathway for Oblongifolin C-Induced Apoptosis



[Click to download full resolution via product page](#)

Caption: Oblongifolin C induced apoptosis pathway.

Experimental Protocols

- Cell Viability Assay (MTT Assay):
 - Cancer cells are seeded in 96-well plates and allowed to adhere overnight.

- Cells are treated with various concentrations of Oblongifolin C for a specified period (e.g., 48 hours).
- MTT solution (5 mg/mL) is added to each well and incubated for 4 hours.
- The formazan crystals are dissolved in DMSO.
- The absorbance is measured at 570 nm using a microplate reader. The IC₅₀ value is calculated from the dose-response curve.
- Apoptosis Analysis (Annexin V/PI Staining):
 - Cells are treated with Oblongifolin C for the desired time.
 - Both floating and adherent cells are collected and washed with PBS.
 - Cells are resuspended in Annexin V binding buffer.
 - Annexin V-FITC and Propidium Iodide (PI) are added and incubated in the dark for 15 minutes.
 - The stained cells are analyzed by flow cytometry to differentiate between viable, early apoptotic, late apoptotic, and necrotic cells.

Lanatoside C: A Cardiac Glycoside with Diverse Activities

Lanatoside C is a cardiac glycoside derived from the woolly foxglove plant (*Digitalis lanata*). While traditionally used for cardiovascular conditions, recent research has highlighted its potent anticancer and anti-inflammatory properties.^{[5][6]}

Anticancer Activity

Lanatoside C has demonstrated significant anticancer activity across various cancer types, including prostate, breast, lung, liver, and cervical cancer.^{[5][6][7]} It inhibits cell proliferation, induces G2/M phase cell cycle arrest, and promotes apoptosis.^{[5][6][7]}

Quantitative Data for Lanatoside C Activity

Cancer Type	Cell Line	Effect	Concentration	Outcome	Reference
Prostate Cancer	DU145, PC-3	Inhibition of Proliferation	200 nM	Significant reduction in cell viability	[5]
Prostate Cancer	DU145, PC-3	Apoptosis Induction	200 nM	Increased apoptotic cell population	[5]
Breast, Lung, Liver	MCF-7, A549, HepG2	Inhibition of Proliferation	Dose-dependent	Inhibition of cell growth	[6]
Cervical Cancer	HeLa, SiHa	Inhibition of Proliferation	Dose-dependent	Reduced cell viability and migration	[7]

Mechanism of Action

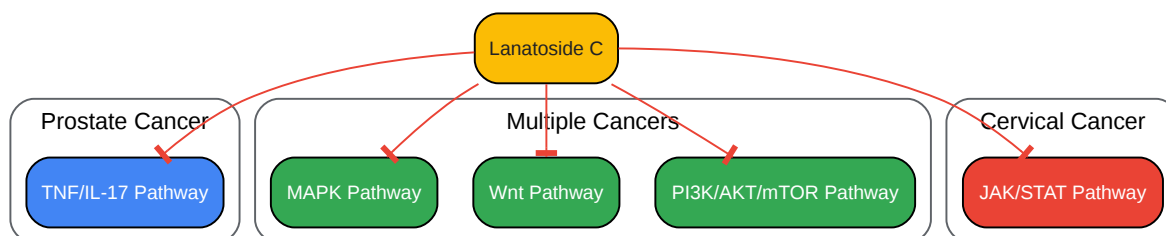
The primary mechanism of Lanatoside C is the inhibition of the Na⁺/K⁺-ATPase pump.[6][7]

This disruption of ion homeostasis triggers a cascade of downstream signaling events.

Lanatoside C has been shown to modulate multiple critical signaling pathways involved in cancer progression:

- **TNF/IL-17 Signaling Pathway:** In prostate cancer, Lanatoside C modulates the expression of genes associated with this pathway, influencing the tumor microenvironment.[5]
- **MAPK, Wnt, and PI3K/AKT/mTOR Signaling Pathways:** It attenuates these pathways, which are crucial for cancer cell proliferation, survival, and growth.[6][7]
- **JAK/STAT Signaling Pathway:** In cervical cancer, Lanatoside C inhibits the phosphorylation of JAK2 and STAT6, leading to the suppression of this pro-proliferative pathway.[7]

Signaling Pathways Modulated by Lanatoside C



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A new anticancer compound, oblongifolin C, inhibits tumor growth and promotes apoptosis in HeLa cells through Bax activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The Natural Compound Oblongifolin C Exhibits Anticancer Activity by Inhibiting HSPA8 and Cathepsin B In Vitro - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Frontiers | The Natural Compound Oblongifolin C Exhibits Anticancer Activity by Inhibiting HSPA8 and Cathepsin B In Vitro [frontiersin.org]
- 4. researchgate.net [researchgate.net]
- 5. Lanatoside C Inhibits Proliferation and Induces Apoptosis in Human Prostate Cancer Cells Through the TNF/IL-17 Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Lanatoside C Induces G2/M Cell Cycle Arrest and Suppresses Cancer Cell Growth by Attenuating MAPK, Wnt, JAK-STAT, and PI3K/AKT/mTOR Signaling Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Lanatoside C inhibits human cervical cancer cell proliferation and induces cell apoptosis by a reduction of the JAK2/STAT6/SOCS2 signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to the Biological Activities of Oblongifolin C and Lanatoside C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b565805#known-biological-activities-of-lancifolin-c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com